

Preparing Dorsomorphin Stock Solutions for Preclinical Research

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Compound of Interest

Compound Name: *dorsmanin A*

Cat. No.: *B185159*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Abstract

Dorsomorphin, also known as Compound C, is a widely utilized small molecule inhibitor in biomedical research.[1] It functions as a potent, reversible, and ATP-competitive inhibitor of AMP-activated protein kinase (AMPK), a central regulator of cellular energy homeostasis.[2][3] Additionally, Dorsomorphin is a selective inhibitor of the bone morphogenetic protein (BMP) type I receptors ALK2, ALK3, and ALK6, thereby blocking BMP-mediated signaling pathways.[4][5][6] This dual activity makes Dorsomorphin a valuable tool for studying a variety of cellular processes, including cell differentiation, metabolism, and apoptosis.[7] Proper preparation of Dorsomorphin stock solutions is critical for obtaining reproducible and reliable experimental results. This document provides detailed protocols and application notes for the preparation, storage, and use of Dorsomorphin in a research setting.

Mechanism of Action

Dorsomorphin exhibits a dual inhibitory effect on two key signaling pathways:

- **AMP-activated protein kinase (AMPK) Pathway:** Dorsomorphin competitively inhibits the ATP-binding site of AMPK, preventing its activation.[2] Activated AMPK plays a crucial role in cellular energy sensing, switching on catabolic pathways to generate ATP while switching off

anabolic pathways that consume ATP. Inhibition of AMPK by Dorsomorphin can influence processes such as glucose uptake, fatty acid oxidation, and protein synthesis.[6]

- Bone Morphogenetic Protein (BMP) Pathway: Dorsomorphin inhibits the type I BMP receptors ALK2, ALK3, and ALK6.[4][8] This inhibition prevents the phosphorylation of downstream SMAD proteins (SMAD1/5/8), which are essential for the transduction of BMP signals.[5][8] The BMP pathway is critical for embryonic development, tissue homeostasis, and cell differentiation, including osteogenesis and cardiomyogenesis.[5][9]

Quantitative Data Summary

The following table summarizes the key quantitative data for Dorsomorphin and its dihydrochloride salt, which is often used for improved solubility.

Property	Dorsomorphin	Dorsomorphin Dihydrochloride
Alternative Names	Compound C, BML-275[5]	BML-275 2HCl, Compound C 2HCl[10]
Molecular Formula	C ₂₄ H ₂₅ N ₅ O[4]	C ₂₄ H ₂₅ N ₅ O · 2HCl[11]
Molecular Weight	399.5 g/mol [5]	472.41 g/mol [12]
Purity	≥98%[4]	≥98%[11]
Appearance	Light yellow solid[5]	Crystalline solid[11]
Solubility	- In DMSO: ≥8.49 mg/mL[2] - In Ethanol: ~0.14 mg/mL[13] - In DMF: ~2.5 mg/mL[13] - Insoluble in H ₂ O[2]	- In DMSO: ~0.5 mg/mL[11] - In DMF: ~1 mg/mL[11] - In PBS (pH 7.2): ~1 mg/mL[11]
Storage (Powder)	-20°C, stable for at least two years[13]	-20°C, stable for ≥4 years[11]
Storage (Stock Solution)	-20°C in aliquots, use within 3 months[3]	-20°C in aliquots; aqueous solutions not recommended for storage more than one day[11]
Inhibitory Constant (Ki) for AMPK	109 nM[5][6]	109 nM[12]
IC ₅₀ for BMP signaling	0.47 μM (for BMP4-induced SMAD phosphorylation)[2]	0.47 mM (for BMP4-induced SMAD phosphorylation)[10]
Effective concentration in cell culture	0.5 μM to 20 μM[8]	Varies depending on the cell line and desired effect[14]

Experimental Protocols

Materials

- Dorsomorphin powder (or Dorsomorphin dihydrochloride)
- Dimethyl sulfoxide (DMSO), cell culture grade

- Sterile microcentrifuge tubes
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Water bath or incubator at 37°C (optional)
- Ultrasonic bath (optional)[2]

Preparation of a 10 mM Dorsomorphin Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many in vitro experiments.

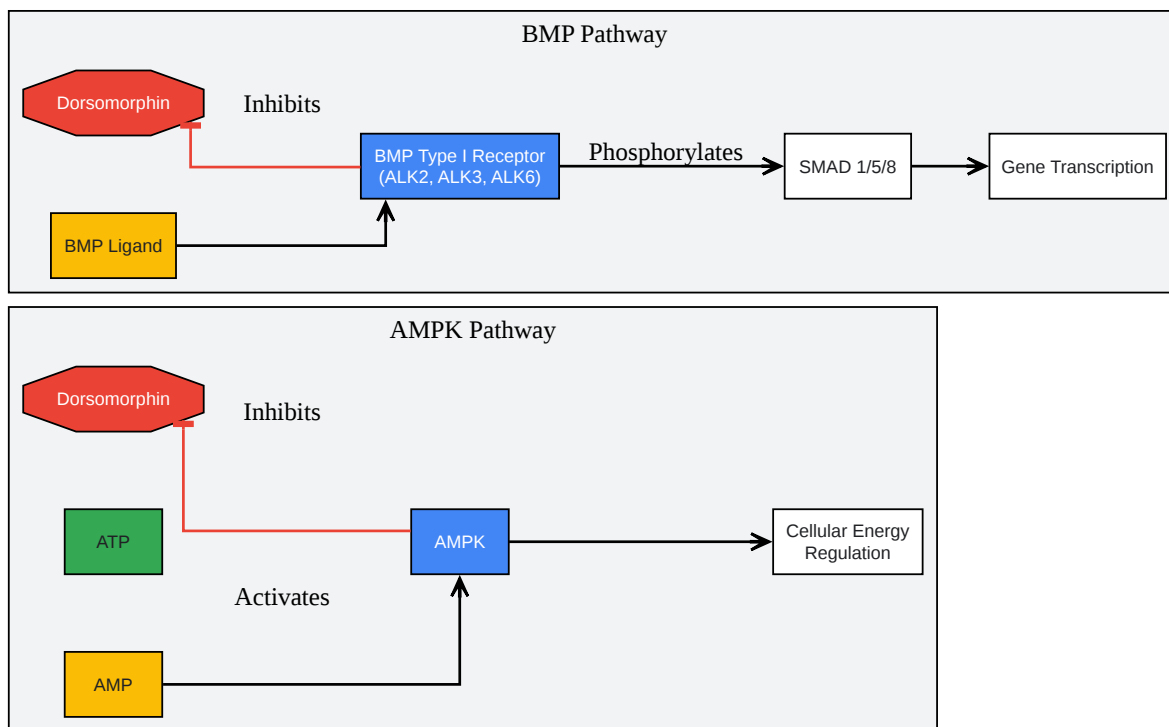
- **Pre-warm the Solvent:** Warm the DMSO to room temperature or briefly to 37°C to facilitate the dissolution of Dorsomorphin.[8]
- **Weigh the Compound:** Accurately weigh the desired amount of Dorsomorphin powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 3.995 mg of Dorsomorphin (or 4.724 mg of Dorsomorphin dihydrochloride). Note: It is often more practical to reconstitute the entire contents of a pre-weighed vial as supplied by the manufacturer. For instance, 5 mg of Dorsomorphin can be reconstituted in 1.25 mL of DMSO to yield a 10 mM stock.[3]
- **Dissolve the Compound:** Add the appropriate volume of DMSO to the vial containing the Dorsomorphin powder.
- **Mix Thoroughly:** Vortex the solution until the compound is completely dissolved. Gentle warming at 37°C for 3-5 minutes or sonication can aid in solubilization if needed.[2][8]
- **Aliquot for Storage:** Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.[3]

- **Store Properly:** Store the aliquots at -20°C.[\[5\]](#) When stored correctly, the DMSO stock solution is stable for several months.[\[2\]](#)[\[3\]](#)

Preparation of Working Solutions

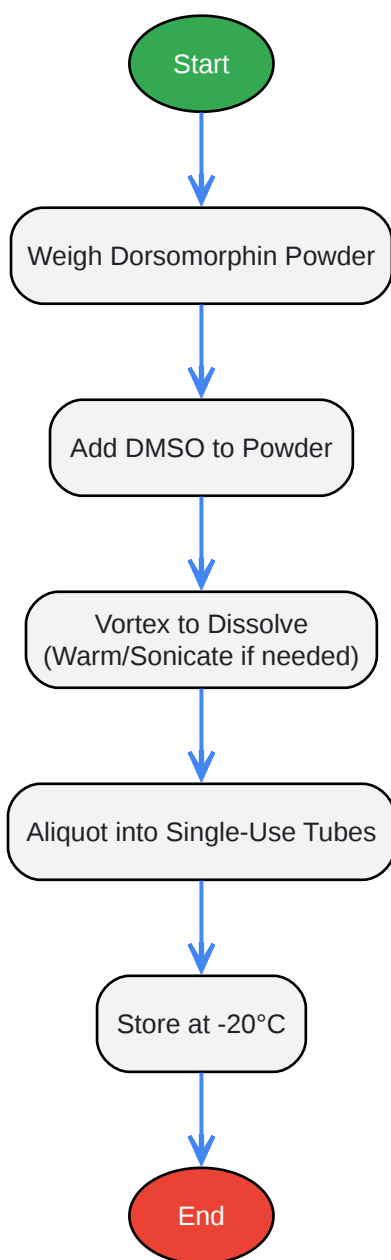
- **Thaw the Stock Solution:** Thaw a single aliquot of the 10 mM Dorsomorphin stock solution at room temperature or in a 37°C water bath.[\[8\]](#)
- **Dilute to Working Concentration:** Dilute the stock solution to the desired final concentration in pre-warmed cell culture medium. It is crucial to ensure that the final concentration of DMSO in the culture medium does not exceed 0.5%, as higher concentrations can be toxic to cells.[\[8\]](#)
- **Mix and Use Immediately:** Gently mix the medium containing the working concentration of Dorsomorphin. For optimal results, use the freshly prepared working solution immediately.

Visualizations



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Caption: Dorsomorphin's dual inhibitory action on AMPK and BMP signaling pathways.



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Caption: Workflow for preparing Dorsomorphin stock solution.

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